

physical and chemical properties of 2-Propylbenzo[d]thiazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Propylbenzo[d]thiazole

Cat. No.: B101001

[Get Quote](#)

An In-depth Technical Guide to 2-Propylbenzo[d]thiazole

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Propylbenzo[d]thiazole**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate easy comparison and understanding of its characteristics.

Core Properties of 2-Propylbenzo[d]thiazole

2-Propylbenzo[d]thiazole, with the CAS number 17229-76-4, is a sulfur- and nitrogen-containing heterocyclic compound. It presents as a yellow liquid at room temperature.^[1]

Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **2-Propylbenzo[d]thiazole**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ NS	[2]
Molecular Weight	177.27 g/mol	[2]
Appearance	Yellow liquid	[1]
CAS Number	17229-76-4	[2]
XLogP3	3.8	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Propylbenzo[d]thiazole**.

Spectrum Type	Data	Reference
FTIR (neat, ν , cm ⁻¹)	3062, 2962, 2930, 2871, 2361, 1739, 1592, 1517, 1455, 1434, 1378, 1310, 757	[1]
¹ H NMR (CDCl ₃ , 400 MHz) δ (ppm)	7.97 (1H, d, J = 8.1 Hz, 4-H), 7.83 (1H, d, J = 8.0 Hz, 7-H), 7.44 (1H, t, J = 8.0 Hz, 6-H), 7.34 (1H, t, J = 8.0 Hz, 5-H), 3.09 (2H, t, J = 7.6 Hz, 1'-H), 1.91 (2H, dd, J = 15.0 Hz, J = 7.5 Hz, 2'-H), 1.06 (3H, t, J = 7.4 Hz, 3'-H)	[1]
¹³ C NMR (CDCl ₃) δ (ppm)	172.1, 153.3, 135.2, 125.8, 124.6, 122.5, 121.4, 36.2, 23.1, 13.7	[1]

Experimental Protocols

Synthesis of 2-Propylbenzo[d]thiazole

A common and efficient method for the synthesis of 2-alkylbenzothiazoles involves the reaction of 2-aminothiophenol with an appropriate aliphatic aldehyde.^[1] The synthesis of **2-propylbenzo[d]thiazole** can be achieved through a two-step process involving the formation of 2-propyl-2,3-dihydrobenzo[d]thiazole as an intermediate, followed by oxidation.

Step 1: Synthesis of 2-Propyl-2,3-dihydrobenzo[d]thiazole

This procedure is adapted from a general method for the preparation of 2-alkyl-2,3-dihydrobenzo[d]thiazoles.^[1]

- Materials:
 - Butyraldehyde (aliphatic aldehyde)
 - 2-Aminothiophenol
 - Dichloromethane (CH₂Cl₂)
 - 4Å Molecular Sieves
 - Silica gel for column chromatography
 - Ethyl acetate/hexane mixture (10%)
- Procedure:
 - To a stirred solution of butyraldehyde (7.5 mmol) in dichloromethane (7.5 ml), add 4Å molecular sieves (5.0 g).
 - Add 2-Aminothiophenol (0.63 g, 5.0 mmol) dropwise to the mixture.
 - Stir the reaction mixture at room temperature for 1.5–2 hours.
 - Monitor the reaction for completion.
 - Once the reaction is complete, filter the mixture to remove the molecular sieves.
 - Evaporate the solvent under reduced pressure.

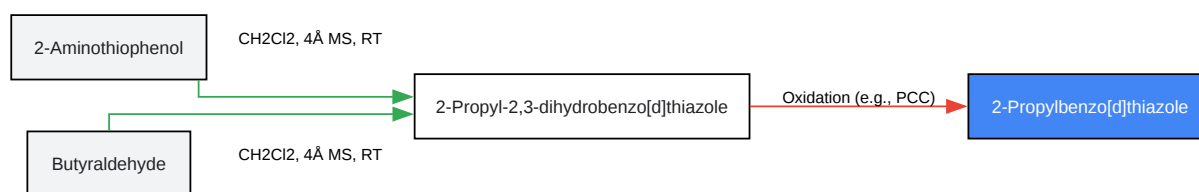
- Purify the residue by column chromatography on silica gel using 10% ethyl acetate/hexane as the eluent to obtain 2-propyl-2,3-dihydrobenzo[d]thiazole.

Step 2: Oxidation to **2-Propylbenzo[d]thiazole**

The dihydrobenzothiazole intermediate can be oxidized to the final benzothiazole product. While the specific oxidizing agent for the propyl derivative was not detailed in the cited source, pyridinium chlorochromate (PCC) on silica gel is a method used for oxidizing similar 2-alkyl-2,3-dihydrobenzo[d]thiazoles.[3]

Synthesis Workflow

The following diagram illustrates the synthesis pathway for **2-Propylbenzo[d]thiazole**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Propylbenzo[d]thiazole** from 2-Aminothiophenol and Butyraldehyde.

Chemical Properties and Reactivity

The chemical properties of **2-Propylbenzo[d]thiazole** are largely defined by the benzothiazole ring system.

- **Aromaticity:** The benzothiazole ring is an aromatic system, which confers it with stability.[4]
- **Basicity:** The nitrogen atom in the thiazole ring is weakly basic.[4]
- **Reactivity of the Thiazole Ring:** The C2 carbon of the thiazole ring, where the propyl group is attached, is the most reactive site. Deprotonation can occur at this position with strong bases.[4][5] The benzothiazole ring system can participate in various chemical reactions,

including electrophilic and nucleophilic substitutions, although the fused benzene ring influences the reactivity.

Safety and Handling

While a specific safety data sheet for **2-Propylbenzo[d]thiazole** is not readily available, information from related thiazole compounds suggests the following precautions should be taken:

- General Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray. Use in a well-ventilated area.^{[6][7]}
- Fire Hazards: The compound may be flammable. Keep away from open flames, hot surfaces, and sources of ignition. Use spark-proof tools and explosion-proof equipment.^[6] In case of fire, use CO₂, dry chemical, or foam for extinction.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^[7]
- Storage: Store in a tightly closed container in a dry and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.^[6] Recommended storage is at 2-8°C.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. A simple and efficient route for synthesis of 2-alkylbenzothiazoles – Oriental Journal of Chemistry [orientjchem.org]
2. 2-Propyl-1,3-benzothiazole | C₁₀H₁₁NS | CID 12406332 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. mdpi.com [mdpi.com]

- 4. Thiazole - Wikipedia [en.wikipedia.org]
- 5. mdpi.com [mdpi.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-Propylbenzo[d]thiazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101001#physical-and-chemical-properties-of-2-propylbenzo-d-thiazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com